

Dibutyl hydrogen phosphite molecular formula and weight

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Compound of Interest

Compound Name: *Dibutyl hydrogen phosphite*

Cat. No.: *B085527*

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Technical Data Sheet: Dibutyl Hydrogen Phosphite

Introduction

Dibutyl hydrogen phosphite, also known as dibutyl phosphonate, is an organic compound with significant applications in chemical synthesis and as an industrial additive. This document provides a concise overview of its fundamental molecular properties.

Molecular Identity and Properties

The key molecular identifiers and physicochemical properties of **dibutyl hydrogen phosphite** are summarized below.

Property	Value	Source
Molecular Formula	C8H19O3P	[1] [2] [3]
Molecular Weight	194.21 g/mol	[1] [3]
Alternate Formula	C8H18O3P+	[4]
Alternate Molecular Weight	193.20 g/mol	[4]
IUPAC Name	dibutoxy(oxo)phosphanium	[4]
CAS Registry Number	1809-19-4	[1] [2]

Synonyms: Common synonyms for this compound include Dibutyl phosphite, Dibutyl phosphonate, Phosphonic acid, dibutyl ester, and Di-n-butyl hydrogen phosphite.[\[2\]](#)[\[4\]](#)

Physical Description: Dibutyl phosphite is a clear, colorless to slightly yellow liquid.[\[5\]](#) Contact with the substance may cause severe irritation to the skin, eyes, and mucous membranes.[\[4\]](#)[\[6\]](#)

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